

Technical Guide: Safety and Handling of 2,3-Dichloro-6-methylpyridine

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Compound of Interest

Compound Name: 2,3-Dichloro-6-methylpyridine

Cat. No.: B1317625

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **2,3-Dichloro-6-methylpyridine** (CAS No. 54957-86-7). The information is intended to support laboratory safety protocols and risk assessments.

Chemical and Physical Properties

2,3-Dichloro-6-methylpyridine is a colorless or white to light-yellow solid or liquid. While comprehensive, experimentally determined data for this specific compound is limited, the following table summarizes available information.

Property	Value	Source
Molecular Formula	C6H5Cl2N	[1]
Molecular Weight	162.02 g/mol	
Physical Form	Colorless or white to light-yellow solid or liquid	
Boiling Point	208 °C	[1]
Density	1.3 ± 0.1 g/cm ³	[1]
Flash Point	99 °C	[1]
Storage Temperature	Refrigerator	

Note: Some physical properties are based on data for structurally similar compounds and should be used as an estimation. Experimental verification is recommended.

Hazard Identification and Classification

This chemical is classified as hazardous. The following table details its GHS classification.

Hazard Class	Category	Hazard Statement
Skin Sensitisation	1	H317: May cause an allergic skin reaction.
Serious Eye Irritation	2	H319: Causes serious eye irritation.

GHS Pictogram:

- GHS07: Exclamation Mark

Signal Word: Warning

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological Information

Specific toxicological data, such as LD50 values for oral, dermal, or inhalation routes for **2,3-Dichloro-6-methylpyridine**, are not readily available in the public domain. In the absence of this data, it is prudent to handle this compound with a high degree of caution, assuming it may be harmful if swallowed, in contact with skin, or if inhaled, similar to other chlorinated pyridine derivatives.^{[2][3]}

Experimental Protocols for Hazard Assessment

The GHS classifications are determined through standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Skin Irritation/Sensitization

The potential for skin irritation and sensitization is assessed using methods like the OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method). This in vitro method utilizes a reconstructed human epidermis model to mimic the biochemical and physiological properties of the upper layers of human skin. The test substance is applied directly to the tissue, and cell viability is measured to determine the irritation potential.

Eye Irritation

Eye irritation potential is evaluated following protocols such as the OECD Test Guideline 405 (Acute Eye Irritation/Corrosion). This guideline outlines a sequential testing strategy, starting with a weight-of-the-evidence analysis of existing data. If necessary, in vivo tests are conducted, typically on albino rabbits, with the substance applied to the conjunctival sac of one eye. Observations for redness, swelling, and other effects are made over a set period.

Acute Oral Toxicity

To determine the acute oral toxicity (and estimate the LD50), methods such as the OECD Test Guideline 423 (Acute Toxic Class Method) are employed. This method involves a stepwise

procedure with a small number of animals. The substance is administered orally, and the animals are observed for signs of toxicity and mortality to classify the substance's toxicity.

Safe Handling and Storage

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[2\]](#)
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene) and a lab coat. Ensure gloves are inspected before use.[\[2\]](#)
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges should be used.
- Footwear: Closed-toe shoes are mandatory.

Handling

- Avoid contact with eyes, skin, and clothing.
- Avoid inhalation of dust, fumes, or vapors.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Store in a refrigerator as recommended.
- Keep away from incompatible materials such as strong oxidizing agents.[\[3\]](#)

Emergency Procedures

First Aid Measures

- If in Eyes: Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
[2]
- If on Skin: Remove contaminated clothing and wash the affected area with soap and water. If skin irritation or a rash occurs, seek medical attention.
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Accidental Release Measures

- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- Absorb spills with an inert material (e.g., sand, vermiculite) and place in a suitable, labeled container for disposal.
- Do not allow the chemical to enter drains or waterways.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Thermal decomposition may produce toxic gases, including nitrogen oxides, carbon monoxide, and hydrogen chloride.[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

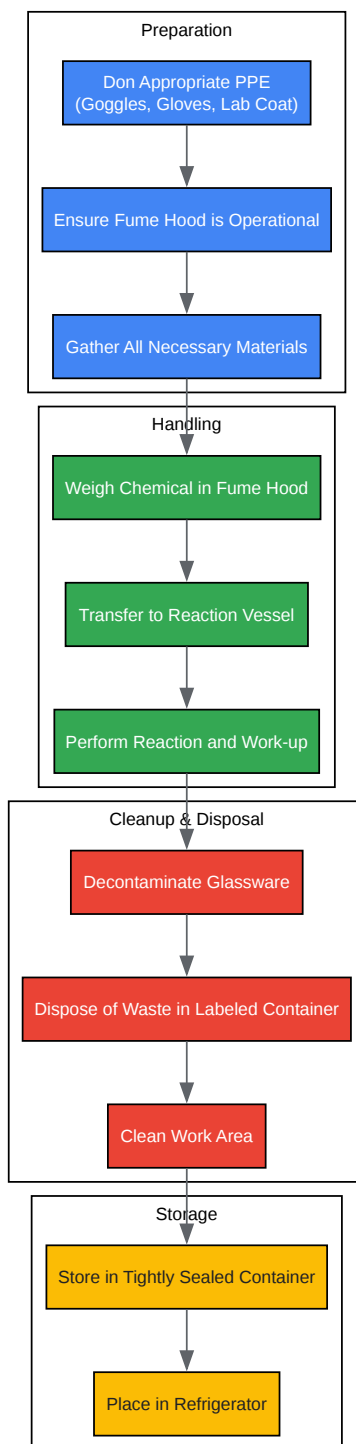
Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Do not dispose of it into the environment.

Visualized Workflows

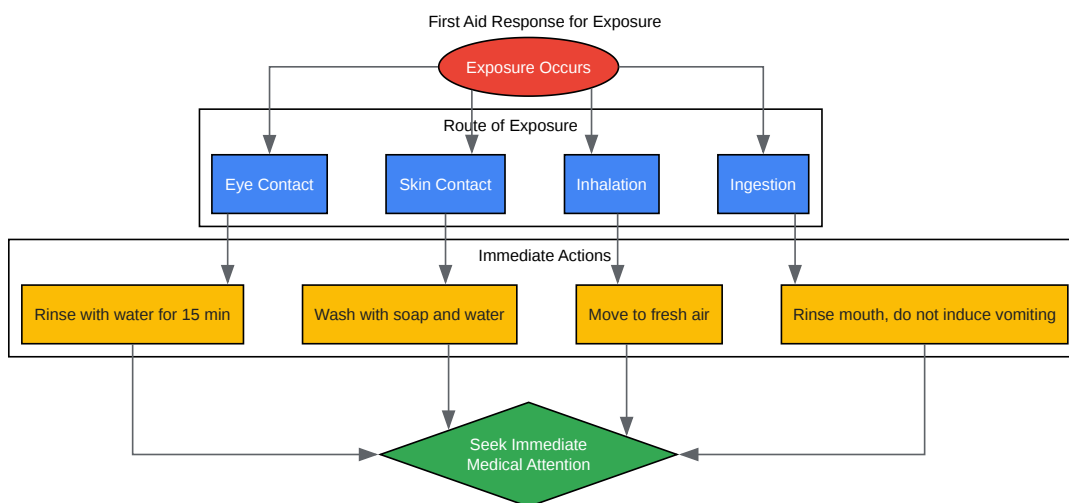
The following diagrams illustrate key safety and handling workflows.

Safe Handling Workflow for 2,3-Dichloro-6-methylpyridine



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Caption: Workflow for safe handling of **2,3-Dichloro-6-methylpyridine**.



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Caption: First aid response workflow in case of exposure.

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